

Application Notes and Protocols: Nanoscale Strontium Carbide (SrC₂) Powder

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Compound of Interest

Compound Name: Strontium carbide

CAS No.: 12071-29-3

Cat. No.: B083920

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Scientific literature extensively covers various strontium-based nanoparticles like strontium carbonate and strontium oxide, and general synthesis methods for metal carbides. However, there is a notable lack of specific research, detailed synthesis protocols, and established applications for nanoscale **strontium carbide** (SrC₂). The following application notes and protocols are therefore based on established principles for nanomaterial synthesis and potential applications extrapolated from related compounds. The proposed protocols are intended as a starting point for research and will require significant optimization.

Introduction to Nanoscale Strontium Carbide

Strontium carbide (SrC₂) is an acetylide salt consisting of strontium cations (Sr²⁺) and carbide anions (C₂²⁻). In its bulk form, it is a black tetragonal crystalline solid.^[1] When produced at the nanoscale, SrC₂ powder is expected to exhibit significantly different properties compared to its bulk counterpart due to increased surface-area-to-volume ratio and quantum confinement effects. These properties could make it a candidate for various applications in materials science and potentially in biomedicine.

Potential Properties of Nanoscale SrC₂:

- **High Reactivity:** Increased surface area would likely lead to higher reactivity, for instance, in catalytic applications.
- **Enhanced Mechanical Properties:** Nanomaterials often exhibit improved hardness and wear resistance.
- **Unique Optical and Electronic Properties:** Quantum confinement in nanoparticles can lead to size-dependent optical and electronic behaviors.

A summary of known properties for bulk **strontium carbide** and expected properties for nanoscale SrC₂ is presented in Table 1.

Table 1: Properties of Bulk vs. Expected Properties of Nanoscale **Strontium Carbide**

Property	Bulk Strontium Carbide (SrC2)	Nanoscale Strontium Carbide (SrC2) (Predicted)	Reference
Molecular Formula	SrC2	SrC2	[1]
Molecular Weight	111.64 g/mol	111.64 g/mol	[1]
Appearance	Black tetragonal crystals	Fine black or dark grey powder	[1]
Melting Point	> 1700 °C	Likely lower than bulk	[1]
Density	3.19 g/cm ³	Lower than bulk due to surface effects and potential porosity in aggregates	[1]
Solubility in Water	Decomposes to form acetylene gas	Highly reactive with water, rapid decomposition	[1]
Particle Size	Micrometer to millimeter scale	1 - 100 nm	-
Surface Area	Low	High	-
Catalytic Activity	Low	Potentially high	

Proposed Synthesis Protocol for Nanoscale Strontium Carbide Powder

While no specific protocol for nanoscale SrC₂ is readily available, a plausible approach is the carbothermal reduction of a nanoscale strontium precursor. This method is a common strategy for synthesizing various metal carbide nanoparticles.

Principle

A nanoscale strontium-containing precursor (e.g., strontium carbonate or strontium oxide nanoparticles) is intimately mixed with a carbon source. Upon heating in an inert atmosphere,

the carbon reduces the strontium compound to form **strontium carbide**. The nanoscale nature of the precursors is crucial for achieving a nanoscale final product and enabling the reaction at potentially lower temperatures than bulk synthesis.

Materials and Reagents

- Strontium carbonate (SrCO_3) nanoparticles (as precursor)
- Carbon nanoparticles (e.g., carbon black, activated charcoal)
- Argon gas (high purity)
- Ethanol (for slurry mixing)
- Tube furnace with temperature control
- Alumina or graphite crucibles
- Ball mill or ultrasonic mixer

Experimental Procedure

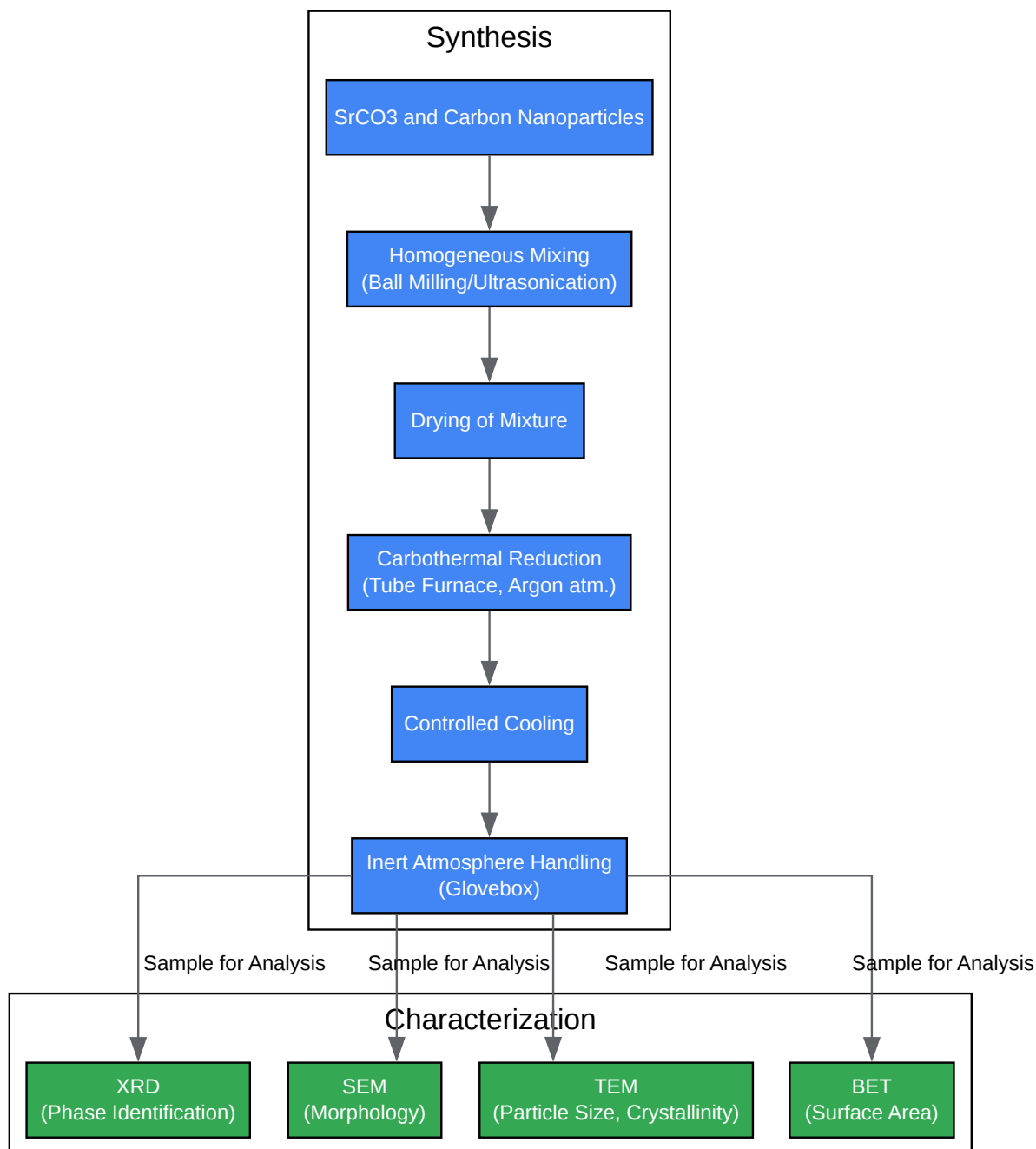
- Precursor Preparation: Synthesize or procure strontium carbonate (SrCO_3) nanoparticles. A microwave-assisted synthesis can be used to produce SrCO_3 nanoparticles.
- Mixing of Reactants:
 - Weigh stoichiometric amounts of SrCO_3 nanoparticles and carbon nanoparticles. An excess of carbon may be used to ensure complete reaction and prevent oxidation.
 - Create a slurry of the mixed powders in ethanol.
 - Homogenize the mixture using a high-energy ball mill or a powerful ultrasonicator for 1-2 hours to ensure intimate mixing at the nanoscale.
 - Dry the mixture completely in a vacuum oven at 80-100 °C to remove the ethanol.
- Carbothermal Reduction:

- Place the dried powder mixture in a graphite or alumina crucible.
- Position the crucible in the center of a tube furnace.
- Purge the furnace tube with high-purity argon gas for at least 30 minutes to remove all oxygen.
- Maintain a constant flow of argon throughout the heating and cooling process.
- Heat the furnace to a target temperature (e.g., 1200-1500 °C). The optimal temperature will need to be determined experimentally.
- Hold at the target temperature for a specific duration (e.g., 2-4 hours).
- Cool the furnace down to room temperature under the argon atmosphere.
- Post-Synthesis Handling:
 - The resulting nanoscale SrC₂ powder is highly reactive with air and moisture.^[1] All handling and storage should be performed in an inert atmosphere (e.g., inside a glovebox).

Characterization of Nanoscale SrC₂

The synthesized powder should be characterized to determine its phase, size, morphology, and purity.

- X-ray Diffraction (XRD): To confirm the crystalline phase of SrC₂ and identify any unreacted precursors or side products.
- Scanning Electron Microscopy (SEM): To observe the morphology and aggregation of the nanoparticles.
- Transmission Electron Microscopy (TEM): To determine the primary particle size, size distribution, and crystal structure of individual nanoparticles.
- Brunauer-Emmett-Teller (BET) Analysis: To measure the specific surface area of the powder.

Proposed Synthesis and Characterization Workflow for Nanoscale SrC₂[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis and characterization of nanoscale SrC₂ powder.

Potential Applications in Research and Drug Development

While there are no documented applications of nanoscale SrC₂, its properties can be extrapolated from related materials for potential uses.

Catalysis

Many metal carbide nanoparticles are known for their catalytic properties. Nanoscale SrC₂ could potentially be investigated as a catalyst or catalyst support in various chemical reactions, such as hydrogenation or dehydrogenation, due to its high surface area and reactivity.

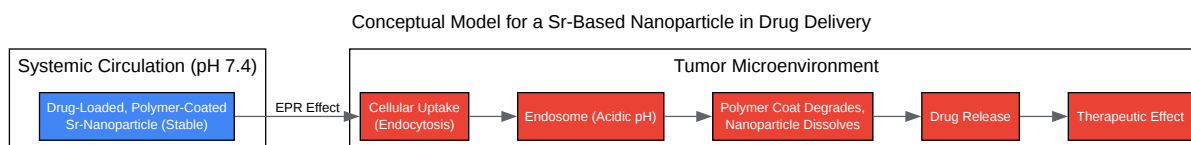
Materials Science

Nano-carbides are used to create high-performance coatings due to their hardness and wear resistance. Nanoscale SrC₂ could be explored for developing novel composite materials with enhanced mechanical or thermal properties.

Potential in Drug Delivery (Hypothetical)

The applications of other strontium-based nanoparticles in drug delivery suggest that SrC₂ could be explored for similar purposes, with some important caveats. Strontium carbonate nanoparticles have been successfully used for pH-sensitive drug delivery.^{[1][2]} They are stable at physiological pH but dissolve in the acidic environment of tumor cells, releasing their drug payload.

Given that SrC₂ reacts vigorously with water, it is not directly suitable for in-vivo applications in its pure form. However, if SrC₂ nanoparticles could be encapsulated in a protective, biocompatible, and pH-sensitive polymer shell, they could potentially be developed into a novel drug delivery system. The reaction of SrC₂ with water to produce acetylene gas could be harnessed as a mechanism for generating localized cavitation or disrupting endosomal membranes to enhance drug release. This remains a highly speculative application requiring substantial research.



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Caption: Conceptual model for a pH-sensitive strontium-based nanoparticle for targeted drug delivery.

Safety and Handling

Strontium carbide is highly reactive. It reacts with water and moisture to produce flammable acetylene gas.^[1] Nanoscale SrC₂ is expected to be even more reactive.

- **Handling:** All handling of SrC₂ powder must be conducted under an inert atmosphere (e.g., an argon or nitrogen-filled glovebox).
- **Storage:** Store in a tightly sealed container in a dry, inert environment.
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, lab coat, and gloves, at all times.
- **Toxicity:** The toxicity of nanoscale SrC₂ has not been studied. As with all nanomaterials, appropriate precautions should be taken to avoid inhalation or skin contact.

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References

- [1. pH-sensitive strontium carbonate nanoparticles as new anticancer vehicles for controlled etoposide release - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. pH-sensitive strontium carbonate nanoparticles as new anticancer vehicles for controlled etoposide release - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols: Nanoscale Strontium Carbide (SrC₂) Powder]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b083920/docs#application-notes-and-protocols-nanoscale-strontium-carbide-src2-powder\]](https://www.benchchem.com/product/b083920/docs#application-notes-and-protocols-nanoscale-strontium-carbide-src2-powder)

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